

In Vivo Administration of CGP 62349 in Mice: Application Notes and Protocols

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Introduction

CGP 62349 is a potent and selective antagonist of the GABA-B receptor. As an orally active compound, it serves as a valuable tool for investigating the role of the GABA-B receptor system in various physiological and pathological processes in vivo. This document provides detailed application notes and protocols for the administration of **CGP 62349** to mice, intended to guide researchers in designing and executing their experimental studies. The protocols and data presented are compiled from available literature and common laboratory practices. It is important to note that specific experimental details for **CGP 62349** are limited in publicly available literature; therefore, some information is extrapolated from studies on closely related GABA-B antagonists.

Mechanism of Action: GABA-B Receptor Signaling

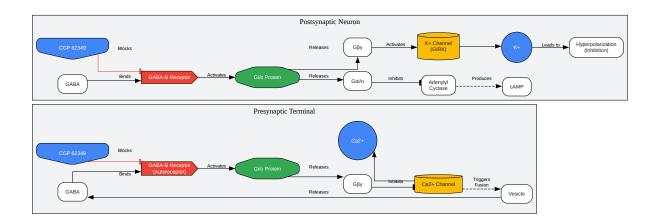
CGP 62349 exerts its effects by blocking the action of the endogenous ligand, gamma-aminobutyric acid (GABA), at the GABA-B receptor. These receptors are G-protein coupled receptors (GPCRs) that mediate slow and prolonged inhibitory signals in the central nervous system. Upon activation by an agonist, the GABA-B receptor couples to $G\alpha i/o$ proteins, leading to the dissociation of the $G\alpha$ and $G\beta\gamma$ subunits. These subunits then modulate downstream effectors, resulting in neuronal inhibition. As an antagonist, **CGP 62349** prevents these downstream effects.



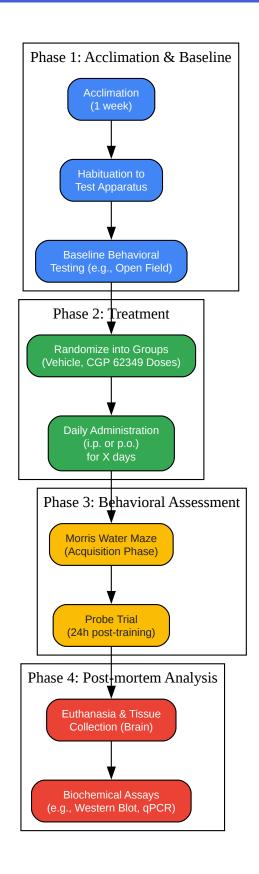


Signaling Pathway Diagram









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